

# Benzpyrimoxan: A Technical Guide to its Chemical Properties and Stability

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## Compound of Interest

Compound Name: *Benzpyrimoxan*

Cat. No.: *B6230765*

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## Introduction

**Benzpyrimoxan** is a novel insecticide developed by Nihon Nohyaku Co., Ltd., demonstrating high efficacy against rice planthoppers, including strains resistant to existing insecticides.[1][2] Its unique mode of action as an insect growth regulator, coupled with a favorable safety profile for non-target organisms, positions it as a valuable tool in integrated pest management (IPM) programs.[1][3][4] This technical guide provides an in-depth overview of the chemical properties and stability of **Benzpyrimoxan**, intended to support further research and development.

## Chemical and Physical Properties

**Benzpyrimoxan**, with the IUPAC name 5-(1,3-dioxan-2-yl)-4-{{4-(trifluoromethyl)phenyl}methoxy}pyrimidine, is a crystalline powder that is cream to yellow in color.[5] A comprehensive summary of its known chemical and physical properties is presented in Table 1.

Property	Value	Reference
Chemical Structure	5-(1,3-dioxan-2-yl)-4-[[4-(trifluoromethyl)phenyl]methoxy]pyrimidine	[6]
CAS Number	1449021-97-9	
Molecular Formula	C <sub>16</sub> H <sub>15</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	340.30 g/mol	[3]
Melting Point	114-115 °C	[1][7]
Vapor Pressure	1.39 x 10 <sup>-5</sup> Pa (at 25 °C)	[8]
Water Solubility	5.04 mg/L (at 20 °C)	[8][9]
Partition Coefficient (Log P)	3.42	[5]
Solubility in Organic Solvents (g/L at 20°C)		
Heptane	1.95	[8]
Methanol	27.9	[8]
Acetone	114	[8]
Ethyl acetate	111	[8]
1,2-dichloroethane	178	[8]
p-Xylene	55.8	[8]

## Stability Profile

**Benzpyrimoxan** exhibits good stability under typical environmental conditions, contributing to its lasting efficacy in agricultural applications.

**Hydrolysis:** While specific hydrolysis rate constants (DT50) at varying pH levels are not readily available in the reviewed literature, the compound's persistence in paddy fields suggests a degree of stability in aqueous environments.

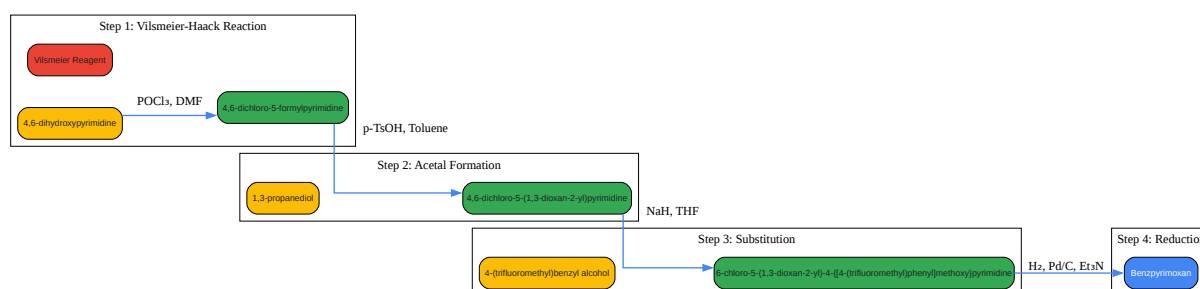
Photostability: **Benzpyrimoxan** was designed for improved photostability compared to earlier lead compounds.[1][7] The introduction of an oxymethylene linkage breaks the conjugated system of the biaryl structure, contributing to its enhanced stability in sunlight.[1][7]

Thermal Stability: Specific data on the thermal degradation of **Benzpyrimoxan** is not detailed in the available literature. However, its formulation as a suspension concentrate for agricultural use implies stability under typical storage and application temperatures.

Other Stability-Related Observations: **Benzpyrimoxan** demonstrates good rainfastness, meaning it remains effective even after rainfall.[4]

## Synthesis of Benzpyrimoxan

The synthesis of **Benzpyrimoxan** is a multi-step process, which is outlined below.



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Caption: Synthetic pathway of **Benzpyrimoxan**.

## Experimental Protocol for Synthesis

The following protocol is a composite based on published synthetic routes.[\[1\]](#)[\[6\]](#)

### Step 1: Synthesis of 4,6-dichloro-5-formylpyrimidine

- To a solution of 4,6-dihydroxypyrimidine in an appropriate solvent, add Vilsmeier-Haack reagent (prepared in situ from phosphorus oxychloride and dimethylformamide).
- Heat the reaction mixture to reflux.
- Upon completion, quench the reaction with ice water and extract the product with a suitable organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 4,6-dichloro-5-formylpyrimidine.

### Step 2: Synthesis of 4,6-dichloro-5-(1,3-dioxan-2-yl)pyrimidine

- Dissolve 4,6-dichloro-5-formylpyrimidine and 1,3-propanediol in toluene.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux with a Dean-Stark apparatus to remove water.
- After the reaction is complete, wash the mixture with aqueous sodium bicarbonate and brine.
- Dry the organic layer and concentrate to obtain the crude product, which can be purified by chromatography.

### Step 3: Synthesis of 6-chloro-5-(1,3-dioxan-2-yl)-4-[[4-(trifluoromethyl)phenyl]methoxy]pyrimidine

- To a solution of 4-(trifluoromethyl)benzyl alcohol in a suitable solvent, add a strong base such as sodium hydride to form the alkoxide.
- Add 4,6-dichloro-5-(1,3-dioxan-2-yl)pyrimidine to the reaction mixture.

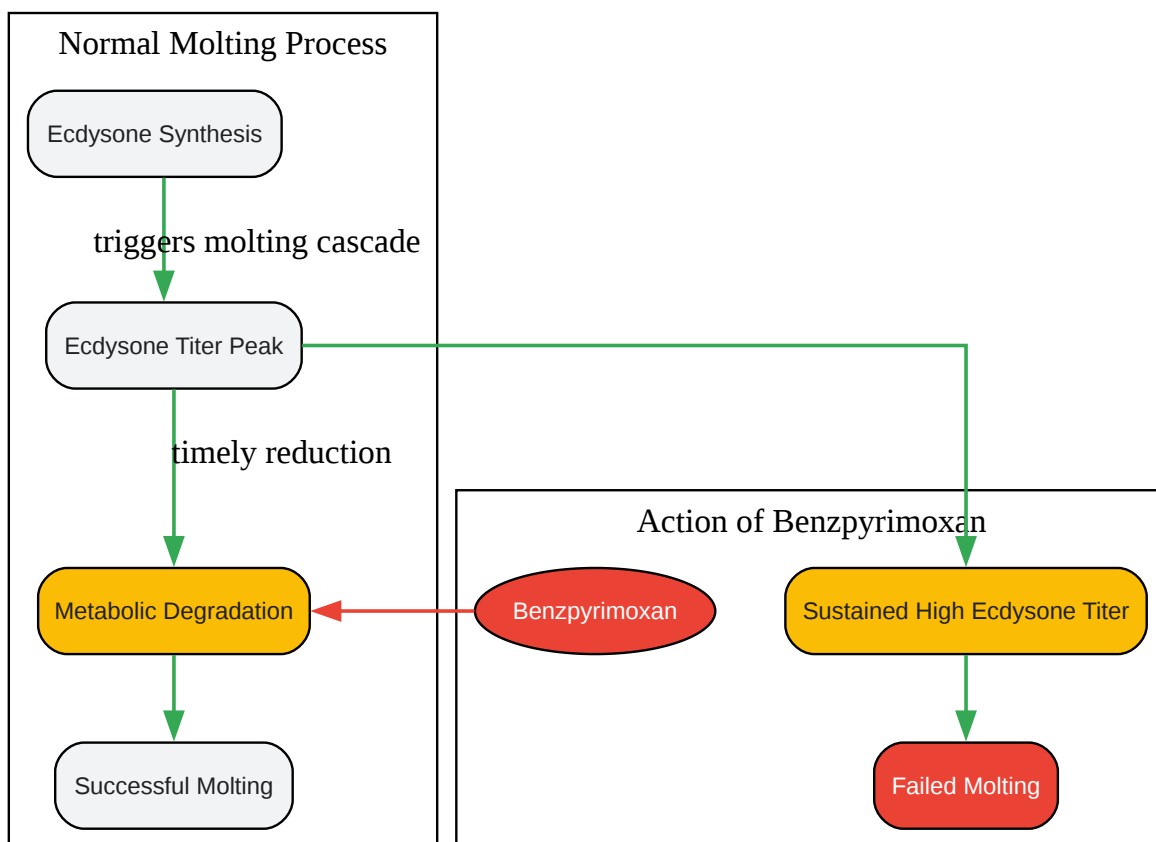
- Stir the reaction at room temperature until completion.
- Quench the reaction and extract the product.
- Purify the product by column chromatography.

#### Step 4: Synthesis of **Benzpyrimoxan**

- Dissolve 6-chloro-5-(1,3-dioxan-2-yl)-4-[[4-(trifluoromethyl)phenyl]methoxy]pyrimidine in a suitable solvent.
- Add a palladium catalyst (e.g., Pd/C) and a base (e.g., triethylamine).
- Hydrogenate the mixture under a hydrogen atmosphere.
- Filter the reaction mixture to remove the catalyst and concentrate the filtrate.
- Purify the final product by recrystallization or column chromatography.

## Mode of Action: Ecdysone Titer Disruption

**Benzpyrimoxan** acts as an insect growth regulator by disrupting the molting process in nymphs of susceptible insects.<sup>[4]</sup> Specifically, it interferes with the metabolism of ecdysone, a key insect molting hormone. This leads to an abnormally high titer of ecdysone during the molting process, which ultimately results in incomplete ecdysis and the death of the nymph.<sup>[3]</sup>  
<sup>[4]</sup>



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Caption: Mechanism of ecdysone disruption by **Benzpyrimoxan**.

## Key Experimental Protocols

### Chitin Biosynthesis Inhibition Assay

This assay is used to determine if a compound directly inhibits the synthesis of chitin, a major component of the insect exoskeleton. **Benzpyrimoxan** has been shown not to directly inhibit chitin biosynthesis, distinguishing its mode of action from other insect growth regulators like buprofezin.[10]

Principle: The assay measures the incorporation of a radiolabeled precursor, N-acetyl-D-[<sup>3</sup>H]glucosamine, into chitin by a crude enzyme preparation from the target insect.

General Protocol (adapted from generic protocols):

- **Enzyme Preparation:** Prepare a crude enzyme extract containing chitin synthase from the target insect tissue (e.g., integument).
- **Reaction Mixture:** Prepare a reaction mixture containing a buffer, magnesium chloride, and N-acetyl-D-glucosamine.
- **Incubation:** Add the enzyme preparation and the test compound (**Benzpyrimoxan**) at various concentrations to the reaction mixture. Initiate the reaction by adding radiolabeled UDP-N-acetyl-D-[<sup>3</sup>H]glucosamine. Incubate at an optimal temperature.
- **Termination and Precipitation:** Stop the reaction and precipitate the newly synthesized chitin.
- **Washing:** Wash the precipitate to remove unincorporated radiolabel.
- **Quantification:** Measure the radioactivity of the precipitate using a scintillation counter.
- **Analysis:** Compare the radioactivity in the samples treated with **Benzpyrimoxan** to that of the control to determine the percent inhibition.

## Ecdysteroid Titer Measurement by LC-MS/MS

This method is used to quantify the levels of ecdysteroids, such as ecdysone and 20-hydroxyecdysone, in insect hemolymph or whole-body extracts. It is a crucial technique for studying the mode of action of **Benzpyrimoxan**.

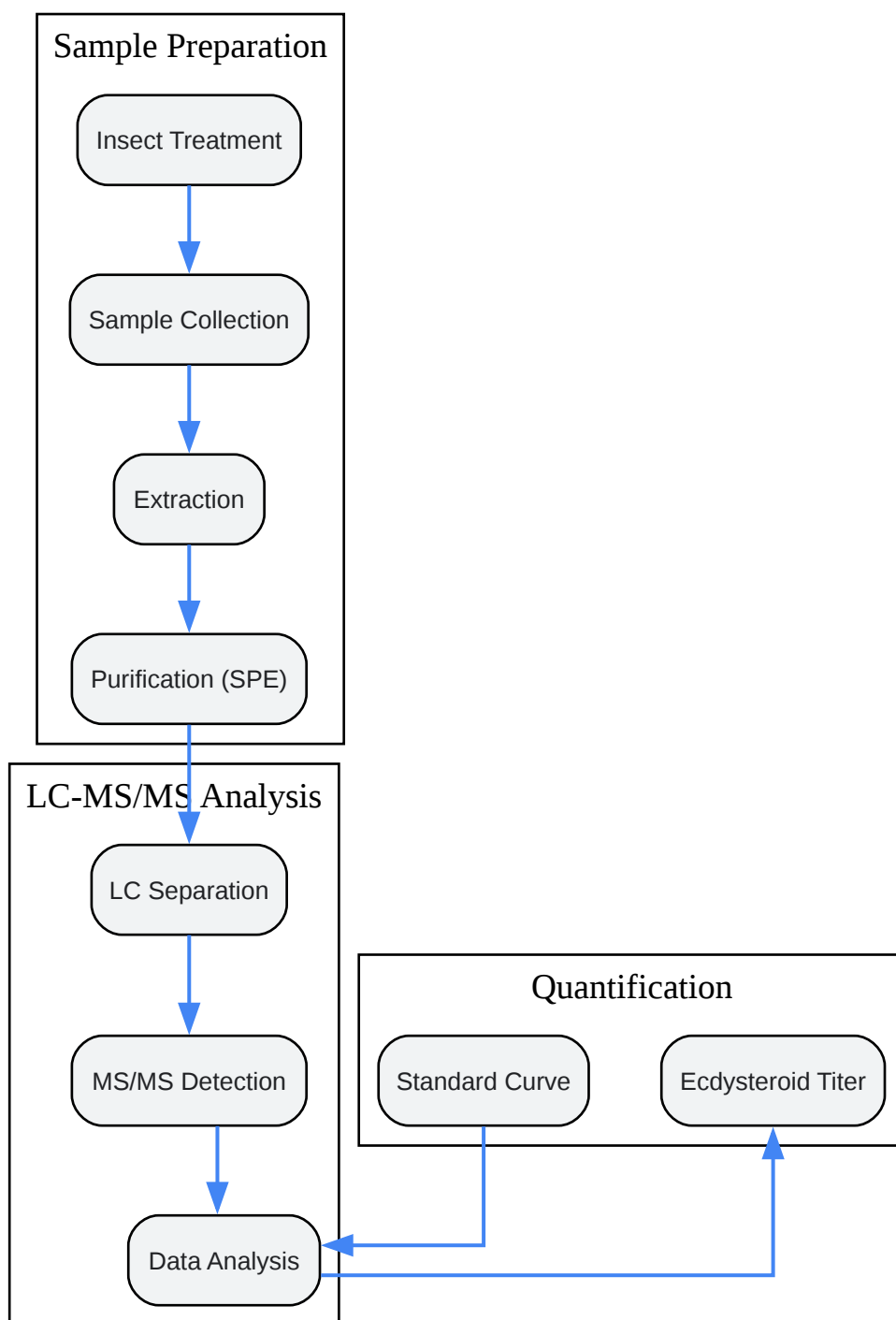
**Principle:** Liquid chromatography (LC) separates the different ecdysteroids in the sample, which are then detected and quantified by tandem mass spectrometry (MS/MS) based on their specific mass-to-charge ratios.

General Protocol (adapted from generic protocols):

- **Sample Collection:** Collect hemolymph or whole-body samples from insects at specific developmental stages, with and without treatment with **Benzpyrimoxan**.
- **Extraction:** Extract the ecdysteroids from the samples using an appropriate organic solvent (e.g., methanol or acetonitrile).

- Purification: Clean up the extract using solid-phase extraction (SPE) to remove interfering substances.
- LC-MS/MS Analysis:
  - Inject the purified extract into a high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer.
  - Use a suitable column (e.g., C18) and mobile phase gradient to achieve separation of the ecdysteroids.
  - Operate the mass spectrometer in multiple reaction monitoring (MRM) mode, using specific precursor and product ion transitions for each ecdysteroid to be quantified.
- Quantification: Create a standard curve using known concentrations of ecdysteroid standards. Quantify the ecdysteroids in the samples by comparing their peak areas to the standard curve.





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Caption: Workflow for ecdysteroid titer measurement.

## Conclusion

**Benzpyrimoxan** is a potent insecticide with a well-defined chemical structure and a unique mode of action. Its favorable physicochemical properties, including good stability, contribute to its effectiveness in the field. The detailed synthetic pathway and understanding of its mechanism of action provide a solid foundation for the development of new analogs and formulations. Further research into its environmental fate, particularly detailed hydrolysis and thermal degradation studies, would provide a more complete profile of this important agricultural chemical.

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